

An In-depth Technical Guide to Decyl Disulfide: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Decyl disulfide*

Cat. No.: *B1670170*

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Abstract: This technical guide provides a comprehensive overview of **decyl disulfide** ($C_{20}H_{42}S_2$), a symmetrical organic disulfide. It is intended for researchers, scientists, and professionals in drug development and materials science. This document delves into the core chemical and physical properties of **decyl disulfide**, outlines detailed synthesis protocols, discusses its chemical reactivity, and explores its current and potential applications. The guide emphasizes the causal relationships behind its properties and experimental methodologies, ensuring a deep, actionable understanding for the scientific community.

Introduction to Decyl Disulfide

Decyl disulfide, also known as **didecyl disulfide** or 1-(decyldisulfanyl)decane, is an organosulfur compound characterized by a disulfide bond (S-S) linking two decyl groups.^{[1][2]} The disulfide bond is a pivotal functional group, imparting unique chemical reactivity and structural characteristics that are leveraged in various scientific and industrial fields. While seemingly a simple symmetrical dialkyl disulfide, its long alkyl chains confer specific properties such as hydrophobicity and the ability to form ordered structures on surfaces. Understanding the interplay between the disulfide core and the decyl chains is crucial for its application in advanced materials and biological systems. Disulfide bonds are integral to the structure and function of many proteins and peptides, and synthetic disulfides like **decyl disulfide** serve as valuable models for studying their behavior.^{[3][4]}

Chemical Structure and Physicochemical Properties

The fundamental architecture of **decyl disulfide** consists of two ten-carbon alkyl chains covalently linked through a sulfur-sulfur bond. The S-S bond length is approximately 2.05 Å, and the C-S-S-C dihedral angle tends towards 90°, which minimizes steric hindrance and stabilizes the molecule.^[5] This non-planar geometry is a hallmark of disulfide-containing molecules.

Molecular Structure

The structure of **decyl disulfide** can be represented as $\text{CH}_3(\text{CH}_2)_9\text{-S-S-(CH}_2)_9\text{CH}_3$. The two long, flexible alkyl chains dominate the molecule's overall size and van der Waals interactions.

Caption: Chemical structure of **decyl disulfide**.

Physicochemical Data

The physical and chemical properties of **decyl disulfide** are summarized in the table below. These properties are critical for predicting its behavior in various solvents and temperature conditions, which is essential for designing experiments and applications.

Property	Value	Source
Molecular Formula	$\text{C}_{20}\text{H}_{42}\text{S}_2$	[1] [6]
Molecular Weight	346.68 g/mol	[1] [2] [6]
IUPAC Name	1-(decyldisulfanyl)decane	[1]
CAS Number	10496-18-1	[1] [6]
Appearance	Liquid	[7]
Boiling Point	208 °C at 2 mmHg	[2] [8]
Melting Point	17 °C	[7]
Density	0.89 g/cm ³	[2] [8]
Solubility	Insoluble in water	[9]
LogP (Octanol/Water)	9.9	[1]

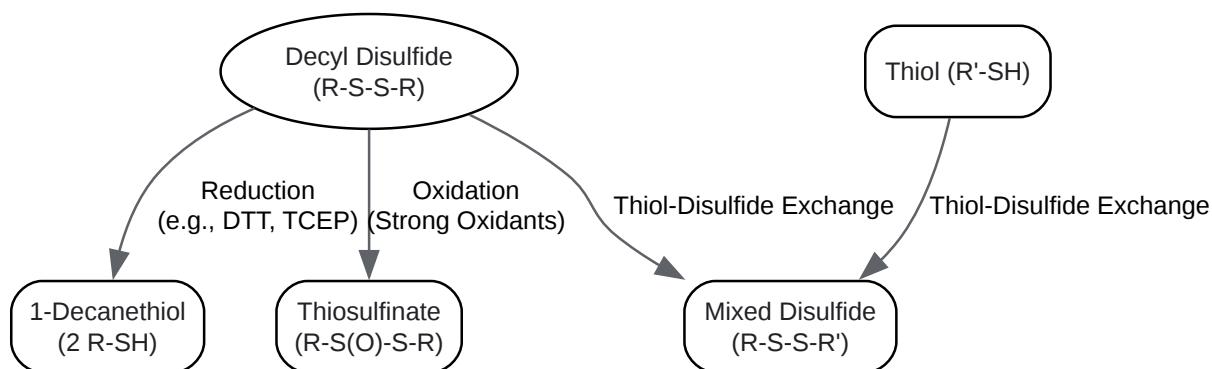
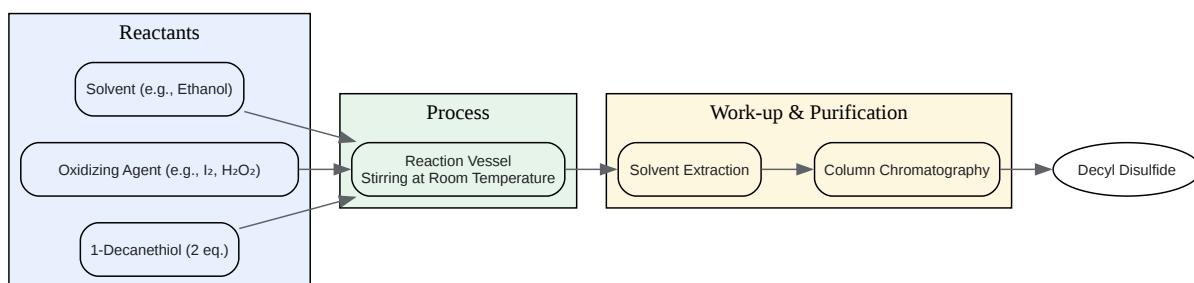
Synthesis of Decyl Disulfide

Symmetrical disulfides like **decyl disulfide** are most commonly synthesized by the oxidation of the corresponding thiol, in this case, 1-decanethiol. This method is efficient and high-yielding.

[5] An alternative approach involves the reaction of an alkyl halide with a sulfur source.[10][11]

Synthesis via Oxidation of 1-Decanethiol

The oxidation of thiols to disulfides is a fundamental transformation in organic sulfur chemistry. A variety of oxidizing agents can be employed, with iodine and hydrogen peroxide being common choices in a laboratory setting. The choice of oxidant and reaction conditions is crucial to prevent over-oxidation to sulfonic acids.



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